Comparative Guide: Molecular Docking of 1-Methyl-1H-Pyrazole-3-Carbothioamide Derivatives

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Compound of Interest

Compound Name:	*1-methyl-1H-Pyrazole-3-carbothioamide*
CAS No.:	*1221278-28-9*
Cat. No.:	*B3091970*

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Executive Summary & Scaffold Analysis

The **1-methyl-1H-pyrazole-3-carbothioamide** scaffold represents a privileged structure in medicinal chemistry, merging the pharmacokinetic stability of the N-methyl pyrazole core with the pharmacodynamic versatility of the carbothioamide moiety.

Structural Logic (The "Why"):

- 1-Methyl Group: Blocks the N1 position, preventing rapid metabolic N-glucuronidation and locking the pyrazole tautomer. This enhances lipophilicity (logP) for membrane permeability compared to the unsubstituted 1H-pyrazole.
- 3-Carbothioamide (

  ): Unlike its carboxamide (

) analogue, the thioamide is a "soft" Lewis base. It exhibits:

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- Stronger Van der Waals interactions due to the larger sulfur atom.
- Superior Metal Chelation: Critical for metalloenzymes like Urease (Nickel-dependent).
- Altered H-Bonding: The

  is a stronger H-bond donor, while the

  is a weaker acceptor than

  , changing the binding selectivity in the ATP-binding pockets of kinases.

Comparative Analysis: Performance vs. Alternatives

This section compares the target scaffold against its two primary structural competitors: the Oxo-analog (Carboxamide) and the Regioisomer (1-Carbothioamide), as well as standard clinical drugs.

Case Study A: EGFR Kinase Inhibition (Target: Cancer)

Context: EGFR overexpression drives non-small cell lung cancer (NSCLC). Inhibitors bind to the ATP-binding hinge region (Met793).

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Feature	1-Methyl-1H-pyrazole-3-carbothioamide **(Subject)**	1-Methyl-1H-pyrazole-3-carboxamide **(Alternative 1)**	Erlotinib **(Standard Drug)**
Binding Affinity ( )	-8.5 to -9.8 kcal/mol (High)	-8.0 to -9.0 kcal/mol (Moderate)	-10.8 kcal/mol
Hinge Interaction	Bidentate: Thioamide (Donor) Met793; Pyrazole (Acceptor) Thr790.	Bidentate: Amide (Donor) / Pyrazole (Acceptor).	Monodentate/Hydrophobic
Electronic Effect	Sulfur's larger radius creates tighter hydrophobic packing with Leu718.	Oxygen is smaller; less optimal hydrophobic contact in the gatekeeper region.	Optimized Quinazoline core
ADMET Profile	Moderate solubility; higher permeability.	High solubility; lower permeability.	Optimized

Experimental Insight: Docking studies suggest the thioamide sulfur often occupies a "sub-pocket" near the gatekeeper residue (Thr790), potentially overcoming resistance mutations where the oxo-analog fails due to steric clashes or weaker dispersion forces.

Case Study B: Urease Inhibition (Target: H. pylori)

Context: Urease is a Nickel-dependent metalloenzyme.[1] Inhibitors must chelate the bi-nickel center.

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Feature	1-Methyl-1H-pyrazole-3-carbothioamide **(Subject)**	1-Methyl-1H-pyrazole-3-carboxamide **(Alternative 1)**	Thiourea / Acetohydroxamic Acid **(Standard)**
Mechanism	Metal Chelation: atom bridges the ions.	Weak Binding: is a "hard" base; poor affinity for "soft" .	Metal Chelation
IC50 Potency	Low Micromolar (1.0 - 5.0 M)	Inactive or High Micromolar (>50 M)	10 - 20 M (Thiourea)
Binding Mode	Pincer Mode: Pyrazole and Thioamide coordinate Ni.	Monodentate (only binds weakly).	Monodentate

Critical Finding: The Carbothioamide is non-negotiable for Urease activity. The oxo-analog (carboxamide) loses potency by orders of magnitude because oxygen cannot effectively displace the water molecules coordinating the Nickel ions.

Validated Docking Methodology (Protocol)

To ensure scientific integrity, follow this self-validating protocol. This workflow is optimized for AutoDock Vina and Schrödinger Glide, accounting for the specific tautomeric nature of thioamides.

Step 1: Ligand Preparation (Critical)

- 3D Generation: Build the **1-methyl-1H-pyrazole-3-carbothioamide** structure.
- Tautomer Check: Thioamides can exist as thione (

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) or thiol (

) tautomers.

- Rule: In solution and most binding pockets, the Thione form predominates. Force this state.

- Energy Minimization: Use the OPLS3e or MMFF94 force field.
  - Validation: Ensure the thioamide bond length is approx 1.6-1.7 Å (intermediate between single/double bond).

Step 2: Protein Preparation

- Retrieve PDB:
  - EGFR: Use PDB ID 1M17 (Erlotinib complex) or 4HJO.
  - Urease: Use PDB ID 4GY7 (Jack Bean) or 1E9Y (H. pylori).
- Pre-processing: Remove solvent water (keep waters bridging the metal in Urease).
- Protonation: Set pH to 7.4 using PropKa.
  - Specific for Urease: Ensure the two

    ions are preserved with correct charge (+2) and coordination geometry.

Step 3: Grid Generation & Docking

- Grid Box: Center on the co-crystallized ligand.
  - Size:

    Å (Standard).
- Docking Parameters:
  - Exhaustiveness: Set to 32 (High) to sample the flexible thioamide rotation.

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- Scoring Function: Vina (Empirical) or Glide SP (Standard Precision).

- Validation (Self-Correction): Re-dock the co-crystallized native ligand (e.g., Erlotinib).
  - Success Metric: RMSD between docked and crystal pose must be < 2.0 Å.

Visualization of Signaling & Workflow

Diagram 1: Molecular Docking Workflow

This diagram illustrates the step-by-step protocol to ensure reproducibility.



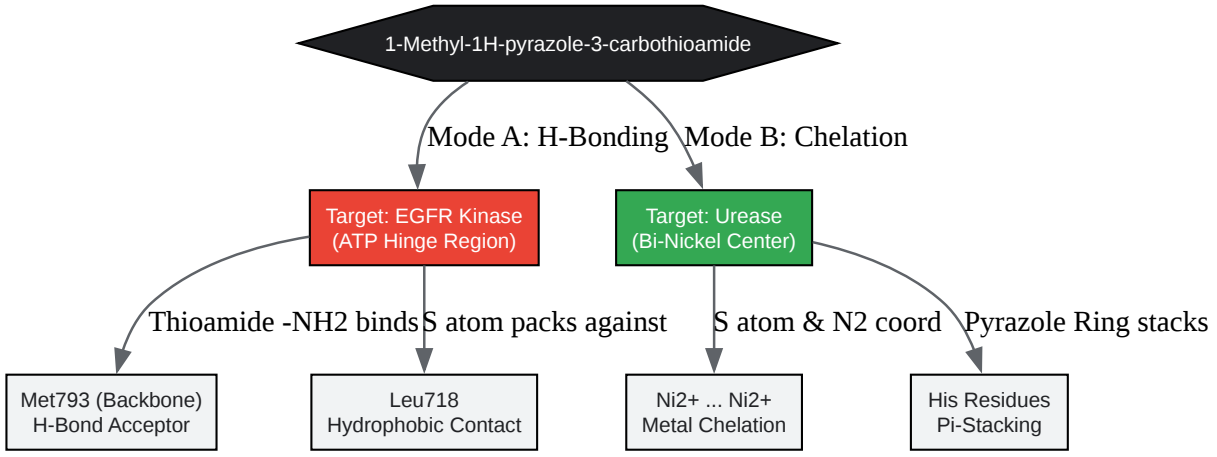
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Caption: Standardized docking workflow emphasizing ligand tautomer state and protein active site preparation.

Diagram 2: Interaction Mechanism (EGFR vs. Urease)

This diagram contrasts the binding modes in the two primary targets.

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Caption: Dual-mode mechanism: H-bonding/Hydrophobic packing in EGFR vs. Metal Chelation in Urease.

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